

# Technical Guide: Physicochemical Properties of 2-(Benzyloxy)ethanol

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## Compound of Interest

Compound Name: 2-(Benzyloxy)ethanol

Cat. No.: B1666784

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This technical guide provides a detailed overview of the key physicochemical properties of **2-(Benzyloxy)ethanol**, a versatile solvent and intermediate used in various scientific and industrial applications, including pharmaceutical development. This document outlines its molecular weight and density, supported by experimental protocols for their determination.

## Core Physicochemical Data

The fundamental physical properties of **2-(Benzyloxy)ethanol** are summarized below. These values are critical for its application in chemical synthesis, formulation development, and quality control.

Property	Value	Conditions
Molecular Weight	152.19 g/mol	at 25 °C
Density	1.071 g/mL	
1.0640 g/mL	at 20 °C/4 °C[1]	
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	
CAS Number	622-08-2	
Boiling Point	265 °C	(lit.)[2][3][4]
Refractive Index	n <sub>20</sub> /D 1.521	(lit.)[2][3]

## Experimental Protocols for Property Determination

Accurate determination of molecular weight and density is essential for compound characterization. The following sections detail established experimental methodologies for these measurements.

### Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique for the precise determination of molecular weight.[5][6][7] Electrospray Ionization (ESI) is a commonly used soft ionization technique suitable for polar molecules like **2-(Benzyloxy)ethanol**. [6]

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **2-(Benzyloxy)ethanol** is prepared in a suitable volatile solvent, such as methanol or acetonitrile, often with the addition of a small amount of formic acid to promote ionization.
- **Infusion:** The sample solution is infused into the ESI source at a constant flow rate.
- **Ionization:** A high voltage is applied to the capillary tip, causing the nebulized droplets to become charged. As the solvent evaporates, the charge density on the droplets increases, leading to the formation of gas-phase molecular ions (e.g., [M+H]<sup>+</sup> or [M+Na]<sup>+</sup>).

- Mass Analysis: The generated ions are directed into a mass analyzer (e.g., Quadrupole, Time-of-Flight, or Orbitrap), which separates them based on their mass-to-charge ratio ( $m/z$ ).  
[6]
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus  $m/z$ .
- Data Interpretation: The peak corresponding to the molecular ion is identified to determine the molecular weight of the compound. High-resolution mass spectrometry can provide highly accurate mass measurements, allowing for the confirmation of the elemental composition.[6][7]

## Density Determination via Pycnometry

A pycnometer is a flask with a precisely known volume used for measuring the density of a liquid.[3][8][9] This method offers high accuracy and is a standard procedure for determining the density of pure liquids.[10][11]

Methodology: Using a Pycnometer

- Preparation: The pycnometer is thoroughly cleaned and dried. Its mass ( $m_0$ ) is accurately measured using an analytical balance.[3]
- Calibration (with Water): The pycnometer is filled with distilled water of a known temperature and density. The mass of the pycnometer filled with water ( $m_1$ ) is measured. The exact volume of the pycnometer ( $V$ ) can be calculated using the known density of water at that temperature.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **2-(Benzyloxy)ethanol**. Care is taken to avoid air bubbles.[10]
- Mass Determination: The mass of the pycnometer filled with the sample liquid ( $m_2$ ) is measured.[9]
- Calculation: The mass of the **2-(Benzyloxy)ethanol** is calculated by subtracting the mass of the empty pycnometer ( $m_2 - m_0$ ). The density ( $\rho$ ) of the sample is then determined by dividing its mass by the volume of the pycnometer:  $\rho = (m_2 - m_0) / V$ . [3]

# Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for the determination of the molecular weight and density of a liquid sample like **2-(Benzyloxy)ethanol**.

Caption: Workflow for determining molecular weight and density.

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